Reproducibility of LY 288601 effects across different laboratories

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Compound of Interest

Compound Name:	*LY 288601*
CAS No.:	*152920-47-3*
Cat. No.:	*B1675652*

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Reproducibility of LY2886721 Effects: A Data Summary

An Objective Guide for Researchers, Scientists, and Drug Development Professionals

Executive Summary

LY2886721, a potent and selective inhibitor of beta-site amyloid precursor protein cleaving enzyme 1 (BACE1), has been investigated for its potential as a therapeutic agent for Alzheimer's disease. This guide provides a comprehensive summary of the available experimental data on the effects of LY2886721. It is important to note that all presented data originates from studies conducted by Eli Lilly and Company. Consequently, an assessment of the reproducibility of these effects across different laboratories is not feasible at this time. The information herein is intended to serve as a detailed reference for researchers and professionals in the field of drug development.

Data Presentation

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The following tables summarize the quantitative data on the in vitro and in vivo effects of LY2886721.

Table 1: In Vitro Potency of LY2886721

Target	Assay	IC50 (nM)	Source
Recombinant Human BACE1	FRET Assay	20.3	[1]
Recombinant Human BACE2	FRET Assay	10.2	[1]
Cathepsin D	-	>100,000	[2][3][4]
Pepsin	-	>100,000	[2][3]
Renin	-	>100,000	[2][3]

Table 2: In Vitro Cellular Activity of LY2886721

Cell Line	Effect Measured	EC50 (nM)	Source
HEK293Swe	Aβ1-40 Inhibition	18.5	[2]
HEK293Swe	Aβ1-42 Inhibition	19.7	[2]
PDAPP Mouse Primary Neurons	Aβ1-40 Inhibition	~10	[1]
PDAPP Mouse Primary Neurons	Aβ1-42 Inhibition	~10	[1]

Table 3: In Vivo Effects of LY2886721 in Animal Models

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Species	Model	Dose (mg/kg)	Effect	Source
PDAPP Mice	Oral Administration	3-30	Dose-dependent reduction of hippocampal and cortical Aβ1-x	[1]
PDAPP Mice	Oral Administration	10 and 30	Significant reduction of cortical C99 and sAPPβ	[2][3]
Beagle Dogs	Oral Administration	0.5	50% decrease in CSF Aβ for 9 hours	[5]

Table 4: Effects of LY2886721 in Humans (Phase 1 Clinical Trial)

Population	Dose	Effect on CSF Biomarkers	Source
Healthy Volunteers	5, 15, 35 mg (daily for 14 days)	Up to 74% decrease in Aβ40	[6]
Healthy Volunteers	5, 15, 35 mg (daily for 14 days)	Reduction in Aβ42 and sAPPβ similar to Aβ40	[6]
Healthy Volunteers	5, 15, 35 mg (daily for 14 days)	Increase in sAPPα	[6]

Experimental Protocols

Detailed methodologies for the key experiments cited are provided below.

BACE1 Inhibition Assay (FRET)

A fluorescence resonance energy transfer (FRET) assay was utilized to determine the in vitro potency of LY2886721 against recombinant human BACE1. The assay measures the cleavage

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of a specific substrate peptide that is flanked by a fluorophore and a quencher. In the uncleaved state, the quencher suppresses the fluorescence of the fluorophore. Upon cleavage by BACE1, the fluorophore is separated from the quencher, resulting in an increase in fluorescence. The IC50 value, representing the concentration of the inhibitor required to achieve 50% inhibition of the enzyme activity, was calculated by measuring the fluorescence intensity at various concentrations of LY2886721.[2][3]

Cellular Aβ Reduction Assay

Human embryonic kidney (HEK293) cells stably expressing the Swedish mutant of human amyloid precursor protein (HEK293Swe) were cultured overnight. These cells were then exposed to varying concentrations of LY2886721. The concentration of Aβ1-40 and Aβ1-42 secreted into the conditioned medium was quantified using electrochemiluminescence-based immunoassays. The EC50 values, representing the concentration of the compound that causes a 50% reduction in Aβ secretion, were then determined.[2]

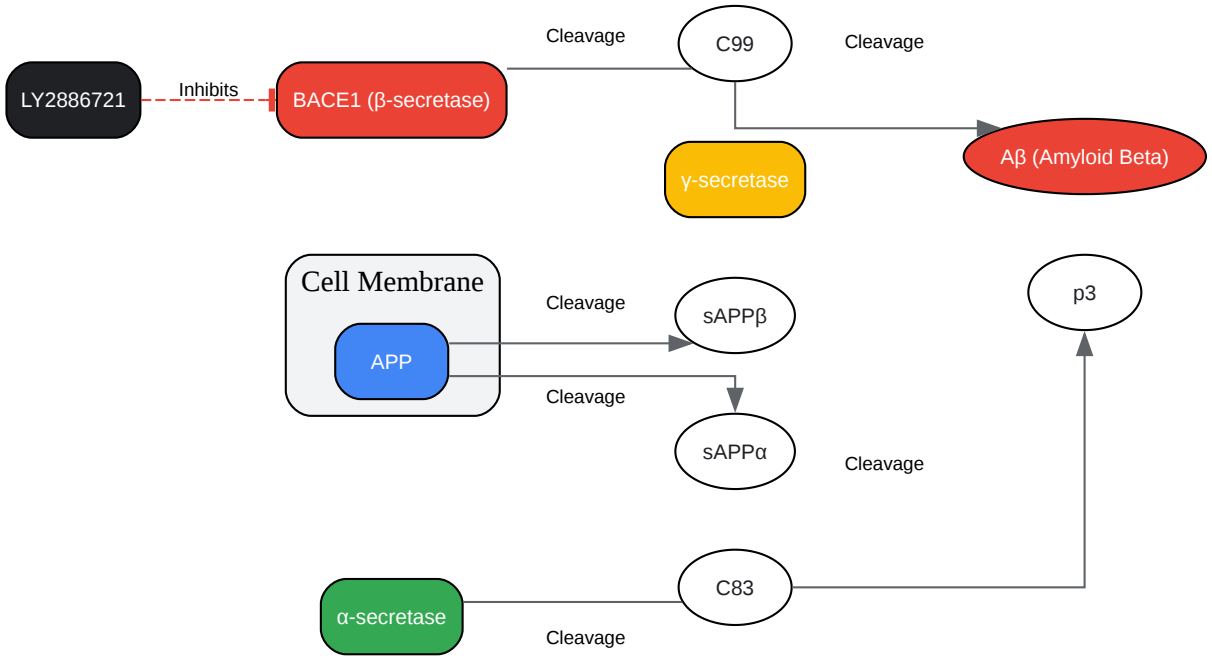
In Vivo Studies in PDAPP Mice

Young PDAPP transgenic mice, a model for Alzheimer's disease, were orally administered with single doses of LY2886721 (3, 10, or 30 mg/kg) or vehicle. After 3 hours, brain tissues (hippocampus and cortex) were collected. The levels of Aβ1-x, C99 (a product of BACE1 cleavage of APP), and soluble APPβ (sAPPβ) were measured using specific immunoassays.[2][3]

Visualizations

Signaling Pathway of APP Processing

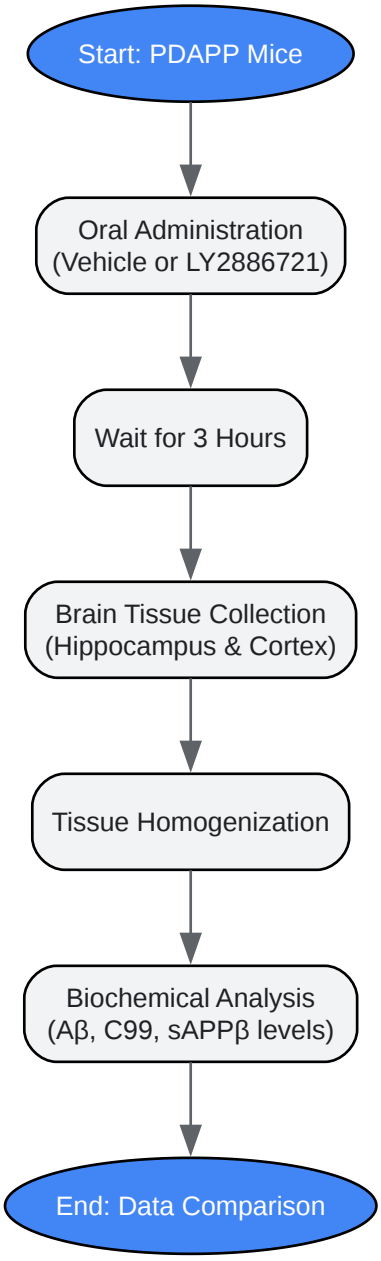
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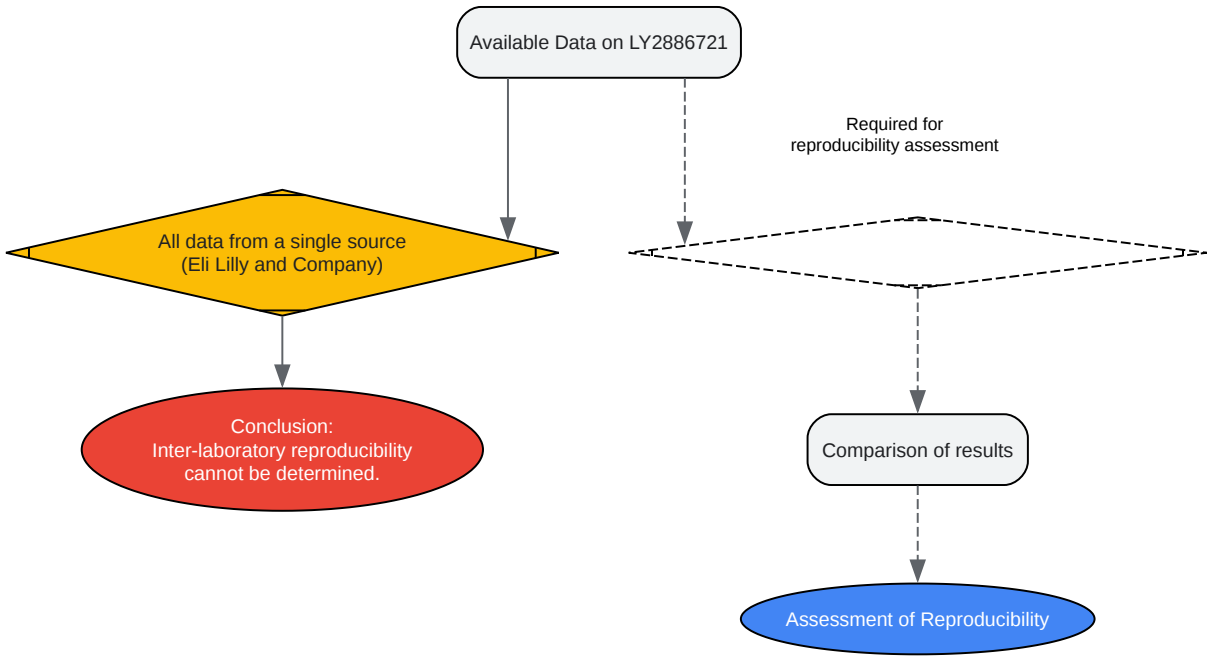
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Caption: Amyloid Precursor Protein (APP) processing pathways.

Experimental Workflow for In Vivo Assessment



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